

IUPAC name for C₁₄H₁₄O₂ biphenyl compound

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Compound of Interest

Compound Name: 4,4'-Bis(hydroxymethyl)biphenyl

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Common Isomers and IUPAC Nomenclature

The most prevalent isomers for a C₁₄H₁₄O₂ dimethoxybiphenyl compound are:

- 4,4'-Dimethoxybiphenyl: The IUPAC name for this isomer is 1-methoxy-4-(4-methoxyphenyl)benzene[1]. It is also commonly referred to as 4,4'-bianisole[2]. In this structure, the methoxy groups are attached at the para-position (position 4) of each phenyl ring.
- 2,2'-Dimethoxybiphenyl: The IUPAC name for this isomer is 1-methoxy-2-(2-methoxyphenyl)benzene[3][4]. An alternative, equally valid IUPAC name is 2,2'-dimethoxy-1,1'-biphenyl[5]. Here, the methoxy groups are located at the ortho-position (position 2) of each ring.
- 3,3'-Dimethoxybiphenyl: The IUPAC name for this isomer is 3,3'-dimethoxy-1,1'-biphenyl[6]. In this molecule, the methoxy groups are situated at the meta-position (position 3) of each phenyl ring.

Each of these compounds shares the same molecular formula (C₁₄H₁₄O₂) and molecular weight (approximately 214.26 g/mol) but possesses distinct chemical and physical properties due to the different spatial arrangement of the methoxy groups.[1][2][3][6][7]

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